

A Technical Guide to the In Vivo Pharmacokinetics and Metabolism of Albuterol

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Compound of Interest

Compound Name: *Albutoin*

Cat. No.: *B1666822*

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This document provides a comprehensive overview of the absorption, distribution, metabolism, and excretion (ADME) of albuterol in vivo, intended for researchers, scientists, and drug development professionals.

Pharmacokinetics of Albuterol

Albuterol is a hydrophilic molecule that is rapidly absorbed following oral or inhalation administration, though its systemic bioavailability varies significantly with the route of administration.

1.1. Absorption

- **Inhalation:** This is the preferred route for treating asthma as it delivers the drug directly to the lungs, minimizing systemic side effects. Following inhalation, a portion of the dose is rapidly absorbed from the lungs, while the remainder is swallowed and absorbed from the gastrointestinal tract.
- **Oral:** When administered orally, albuterol is well-absorbed from the gut. However, it undergoes significant first-pass metabolism in the liver, which reduces its bioavailability.

1.2. Distribution

Following absorption, albuterol is distributed throughout the body. It has a relatively low volume of distribution, indicating that it does not extensively partition into tissues. Plasma protein

binding of albuterol is low.

1.3. Metabolism

Albuterol is primarily metabolized in the liver by sulfotransferase enzymes, particularly SULT1A3. The major metabolite is albuterol 4'-O-sulfate, which is inactive.

1.4. Excretion

Albuterol and its metabolites are primarily excreted in the urine. A smaller portion is eliminated in the feces. The elimination half-life of albuterol is typically in the range of 4 to 6 hours.

Quantitative Pharmacokinetic Data

The following table summarizes key pharmacokinetic parameters of albuterol in healthy adults.

Parameter	Oral Administration	Inhalation Administration
Bioavailability	~50%	10-20% (pulmonary)
Tmax (Time to Peak Plasma Concentration)	2-4 hours	~30 minutes
Cmax (Peak Plasma Concentration)	Varies with dose	Varies with dose
Volume of Distribution (Vd)	~2.5 L/kg	Not applicable
Plasma Protein Binding	~10%	~10%
Elimination Half-life (t1/2)	4-6 hours	4-6 hours
Major Metabolite	Albuterol 4'-O-sulfate	Albuterol 4'-O-sulfate
Route of Excretion	Primarily urine	Primarily urine

Experimental Protocols

3.1. In Vivo Pharmacokinetic Study in Humans

- Study Design: A single-dose, open-label study in healthy adult volunteers.

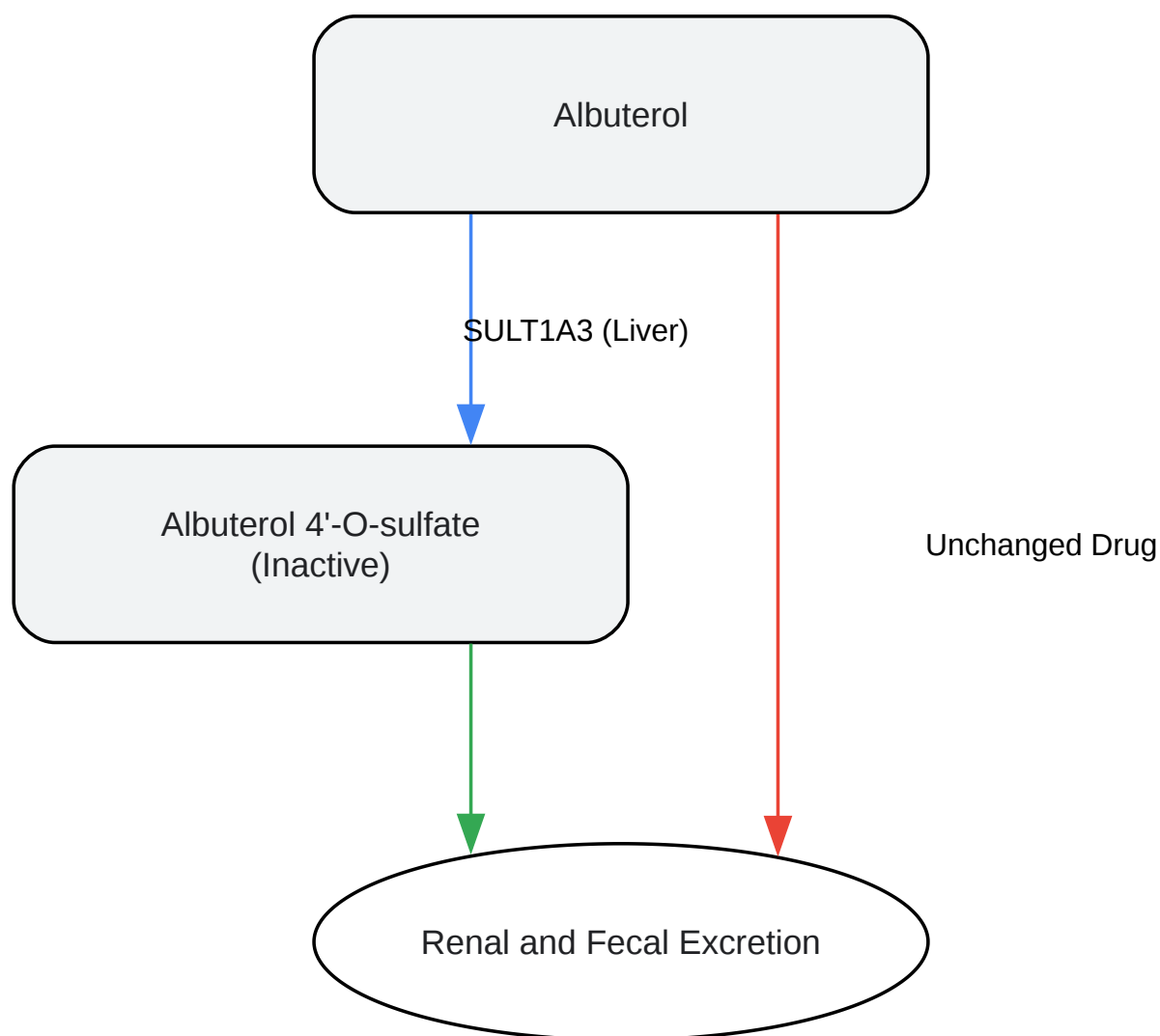
- **Drug Administration:** A single oral dose of 4 mg albuterol sulfate or a single inhaled dose of 200 µg albuterol.
- **Blood Sampling:** Venous blood samples are collected at pre-dose and at 0.25, 0.5, 1, 1.5, 2, 3, 4, 6, 8, 12, and 24 hours post-dose.
- **Sample Processing:** Plasma is separated by centrifugation and stored at -20°C until analysis.
- **Analytical Method:** Plasma concentrations of albuterol and its sulfate metabolite are determined using a validated high-performance liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.
- **Pharmacokinetic Analysis:** Non-compartmental analysis is used to determine pharmacokinetic parameters such as C_{max}, T_{max}, AUC (area under the curve), t_{1/2}, and clearance.

3.2. In Vivo Metabolism Study in Rats

- **Animal Model:** Male Sprague-Dawley rats.
- **Drug Administration:** A single oral gavage dose of radiolabeled [¹⁴C]-albuterol.
- **Sample Collection:** Urine and feces are collected at timed intervals for up to 72 hours post-dose.
- **Metabolite Profiling:** Urine samples are analyzed by radio-HPLC to separate and quantify the parent drug and its metabolites.
- **Metabolite Identification:** The chemical structures of the metabolites are elucidated using LC-MS/MS and nuclear magnetic resonance (NMR) spectroscopy.

Visualizations

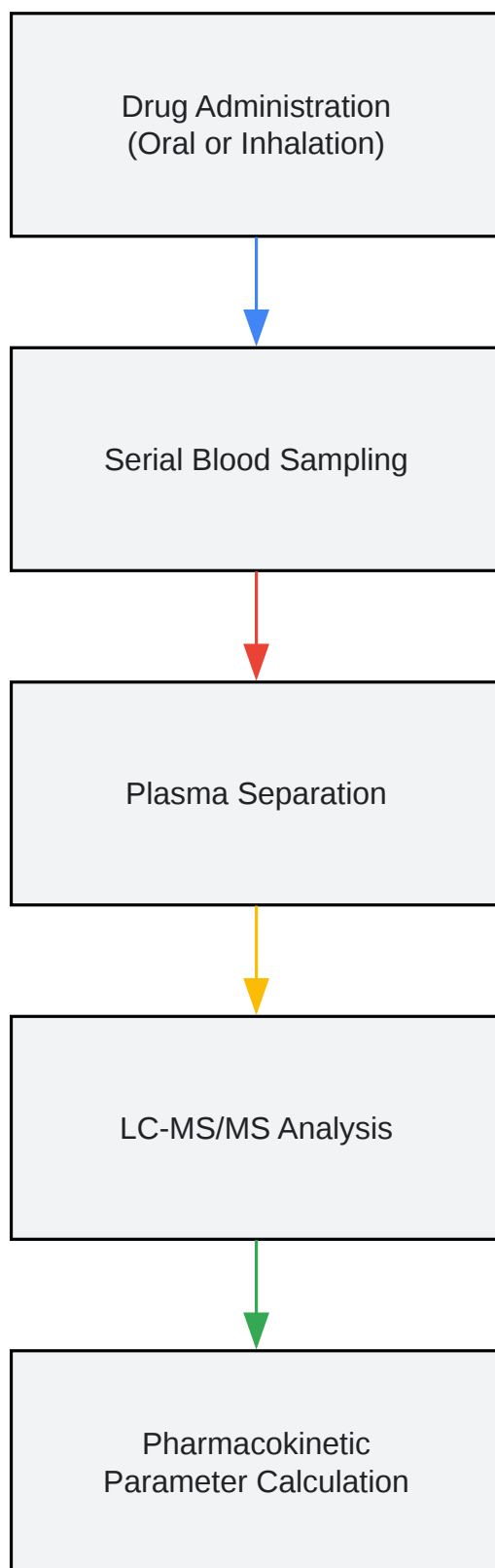
4.1. Albuterol Metabolic Pathway



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Caption: Primary metabolic pathway of albuterol in vivo.

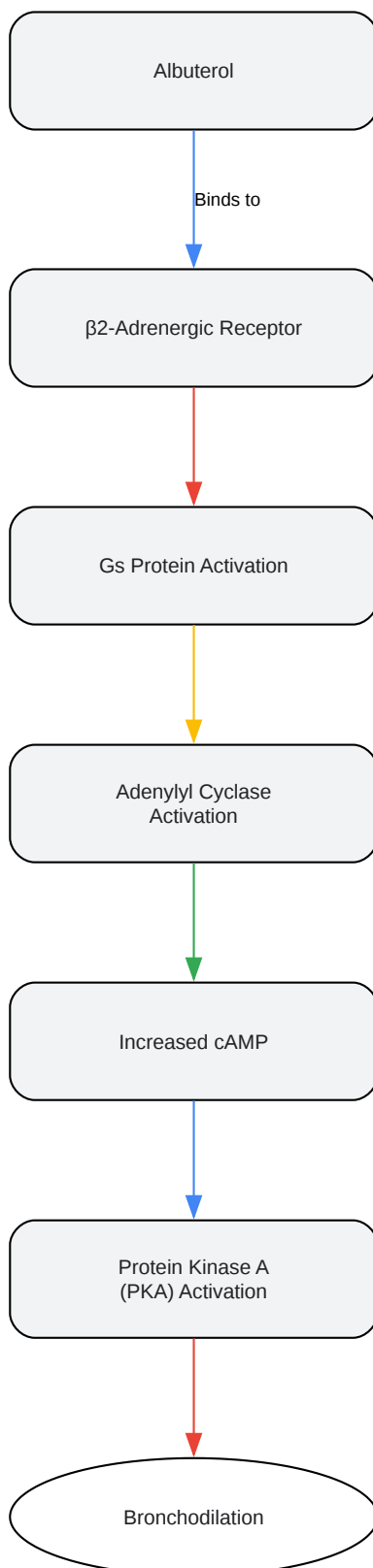
4.2. Experimental Workflow for In Vivo Pharmacokinetic Study



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Caption: Workflow for a human pharmacokinetic study of albuterol.

4.3. Albuterol Mechanism of Action Signaling Pathway

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Caption: Simplified signaling pathway for albuterol-induced bronchodilation.

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